

handling hexahydroindan volatile liquid

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Compound Focus: Hexahydroindan

CAS No.: 496-10-6

Cat. No.: S590035

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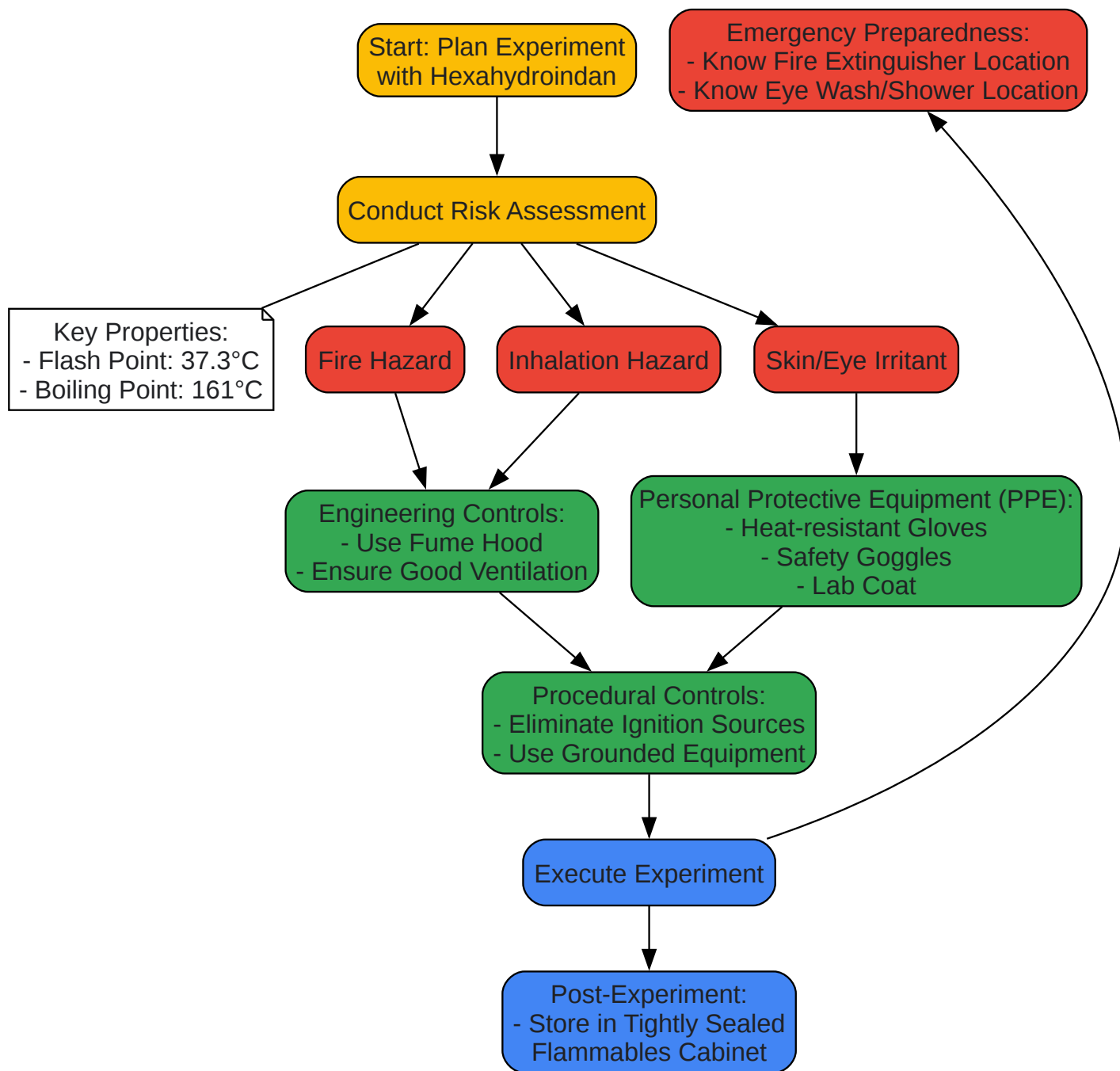
Chemical Identification & Properties

The table below summarizes the key physical properties of **hexahydroindan** for identification and risk assessment [1].

Property	Value / Description
Common Name	hydrindane, hexahydroindan [1]
CAS Number	496-10-6 [1]
Molecular Formula	C ₉ H ₁₆ [1]
Molecular Weight	124.223 g/mol [1]
Density	0.882 g/cm ³ [1]
Boiling Point	161°C at 760 mmHg [1]
Flash Point	37.3°C [1]
Vapour Pressure	3.02 mmHg at 25°C [1]
Index of Refraction	1.474 [1]

Experimental Handling Workflow

The following diagram outlines a general workflow for handling volatile liquids like **hexahydroindan** in a laboratory setting, based on its identified properties.



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Frequently Asked Questions (FAQs)

- **Q1: What is the primary flammability concern when working with hexahydroindan?** Its **flash point is 37.3°C** [1], which is slightly below typical human body temperature. This means its vapors can easily form flammable mixtures with air at room temperature. All ignition sources (open flames, hot surfaces, static electricity) must be strictly controlled in the work area.
- **Q2: What is the recommended storage condition for this chemical?** It should be stored in a tightly sealed, air-tight container made of a compatible material (e.g., glass or certain plastics) within a dedicated, cool, and well-ventilated **flammables storage cabinet**, away from any oxidizers or heat sources.
- **Q3: Is hexahydroindan soluble in water? What are suitable solvents for it?** While specific solubility data was not found in the search results, its hydrocarbon nature (C₉H₁₆) [1] and relatively low polarity suggest it is **immiscible with water**. It is likely soluble in common organic solvents such as ether, chloroform, and alcohol [2].

Important Limitations and Next Steps

Please be aware that this guide is built on a limited set of physical property data. For comprehensive laboratory handling, the following critical information is essential but currently missing:

- **Safety Data Sheet (SDS):** An official SDS is the primary document for hazard communication, detailing toxicological information, first aid measures, and ecological impact.
- **Stability and Reactivity:** Information on incompatible materials (strong oxidizers, etc.) and chemical stability is crucial for safe experimentation.
- **Personal Protective Equipment (PPE):** Specific glove material recommendations and respiratory protection requirements should be confirmed via the SDS.

I recommend **searching for the Safety Data Sheet (SDS) for CAS 496-10-6** from a reputable chemical supplier to obtain the complete safety profile and handling protocols.

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References

1. hydrindane | CAS#:496-10-6 | Chemsrsc [chemsrc.com]

2. of Aldehydes and Ketones Explained Physical Properties [vedantu.com]

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